

Introduction: A Versatile Building Block in Synthetic Chemistry

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Compound of Interest

Compound Name: *1-Piperidinepropanoic acid, ethyl ester*

CAS No.: *19653-33-9*

Cat. No.: *B023162*

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Ethyl 3-(piperidin-1-yl)propanoate, with CAS Number 19653-33-9, is a tertiary amino ester that serves as a valuable intermediate in organic synthesis.^[1] Its structure incorporates a piperidine ring, a common motif in many pharmaceuticals, and an ethyl propanoate chain, which offers multiple avenues for further chemical modification. While not as extensively documented in standalone studies as some other reagents, its structural analogues and the chemical class it belongs to are pivotal in the development of various bioactive molecules. For instance, the related compound ethyl 3-(pyridin-2-ylamino) propanoate is a crucial intermediate in the synthesis of dabigatran etexilate, a direct thrombin inhibitor used as an oral anticoagulant.^{[2][3]} The methyl ester analogue, methyl 3-(piperidin-1-yl)propanoate, is also recognized as an intermediate for synthesizing drugs and pesticides.^[4] This guide provides a comprehensive overview of the synthesis, properties, and potential applications of ethyl 3-(piperidin-1-yl)propanoate for researchers and professionals in drug development and chemical synthesis.

Physicochemical and Safety Data

A thorough understanding of a compound's properties is fundamental to its application in research and development. The key physicochemical data for ethyl 3-(piperidin-1-

yl)propanoate are summarized below.

Property	Value	Reference
CAS Number	19653-33-9	[1]
Molecular Formula	C ₁₀ H ₁₉ NO ₂	[1][5]
Molecular Weight	185.26 g/mol	[1][5]
Appearance	Liquid	[6]
Density	0.97 g/cm ³	[1]
Boiling Point	108-110 °C (at 12 mmHg)	[1]
Flash Point	87 °C	[1][6]
Refractive Index	1.4530 to 1.4550	[1]
pKa (Predicted)	8.80 ± 0.10	[1]
Solubility	Soluble in organic solvents like ether and alcohol; insoluble in water.	[4]

Safety Profile: Ethyl 3-(piperidin-1-yl)propanoate is classified as an irritant.[1] It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[5] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[1] All work should be conducted in a well-ventilated fume hood.

Synthesis Pathway: The Aza-Michael Addition

The most direct and common method for synthesizing ethyl 3-(piperidin-1-yl)propanoate is the aza-Michael addition (also known as conjugate addition) of piperidine to ethyl acrylate. This reaction is a cornerstone of carbon-nitrogen bond formation in organic chemistry.

Reaction Mechanism and Rationale

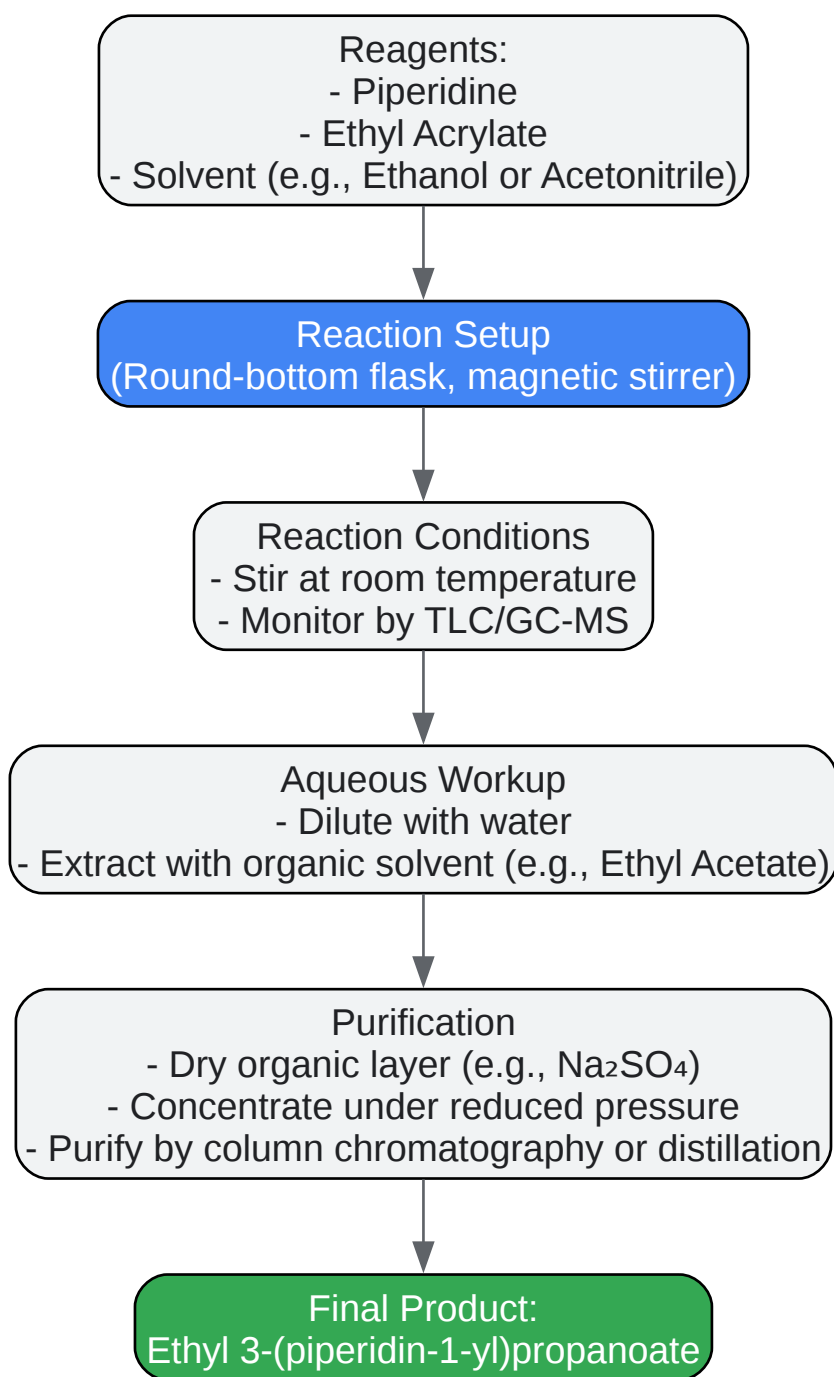
The aza-Michael addition involves the nucleophilic attack of an amine (piperidine) on the β -carbon of an α,β -unsaturated carbonyl compound (ethyl acrylate). The reaction proceeds efficiently, often without the need for a catalyst, although its rate can be influenced by the solvent and stoichiometry of the reactants.

The mechanism can be described as follows:

- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of piperidine acts as a nucleophile, attacking the electron-deficient β -carbon of ethyl acrylate. This is facilitated by the electron-withdrawing effect of the adjacent ester group.
- **Zwitterion Formation:** This initial attack forms a zwitterionic intermediate.[7]
- **Proton Transfer:** A proton is transferred from the newly formed ammonium cation to the enolate anion. In reactions involving secondary amines like piperidine, this proton transfer is often assisted by another molecule of the amine, which acts as a base, leading to the final product.[7]

Computational studies on the aza-Michael addition of secondary amines to ethyl acrylate suggest that the reaction preferentially follows a 1,2-addition mechanism, which involves the formation of the zwitterion followed by a rate-determining, amine-assisted proton transfer.[7] Piperidine is known to be a significantly more reactive Michael donor than other cyclic secondary amines like morpholine in these reactions.[8]

Experimental Workflow Diagram



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Caption: A generalized workflow for the synthesis of ethyl 3-(piperidin-1-yl)propanoate.

Detailed Synthesis Protocol

This protocol is a representative procedure based on established principles of the aza-Michael addition.[9]

Materials and Equipment:

- Piperidine
- Ethyl acrylate
- Anhydrous ethanol (or other suitable polar aprotic solvent)
- Round-bottom flask with a magnetic stir bar
- Magnetic stirrer
- Dropping funnel
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography column or distillation apparatus)

Procedure:

- **Reaction Setup:** To a round-bottom flask charged with piperidine (1.0 eq.), add anhydrous ethanol to dissolve the amine under stirring.
- **Addition of Reactant:** Cool the solution in an ice bath. Add ethyl acrylate (1.0-1.2 eq.) dropwise to the stirred solution via a dropping funnel over 30 minutes, maintaining the temperature below 10 °C. The slight excess of acrylate ensures the complete consumption of the amine.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 12-24 hours.
- **Monitoring:** Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting material (piperidine) is no longer detectable.
- **Workup:** Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the solvent.

- Purification: The resulting crude oil can be purified by vacuum distillation to yield ethyl 3-(piperidin-1-yl)propanoate as a clear liquid.[1] Alternatively, purification can be achieved via flash column chromatography on silica gel.

Self-Validation: The purity of the final product should be confirmed using ^1H NMR, ^{13}C NMR, and mass spectrometry. The spectral data should be consistent with the expected structure of ethyl 3-(piperidin-1-yl)propanoate.[5][10] The refractive index can also serve as a quick check of purity.[1]

Applications and Future Directions

Ethyl 3-(piperidin-1-yl)propanoate is primarily a synthetic intermediate. Its value lies in the strategic placement of a reactive ester handle and a basic piperidine nucleus, making it a versatile scaffold for building more complex molecules.

Role as a Pharmaceutical Intermediate

The piperidine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs. Molecules containing the 3-(piperidin-1-yl)propanoate core structure are explored for various therapeutic targets. For example, derivatives have been synthesized and investigated as NLRP3 inflammasome inhibitors, which are implicated in a range of inflammatory diseases.[11] While this specific ethyl ester is not named, its core structure is part of the broader chemical space being explored. The synthesis of compounds like ethyl 3-(pyridin-2-ylamino) propanoate for anticoagulants further underscores the importance of this class of molecules in drug discovery.[2][3]

Use in Organic and Materials Chemistry

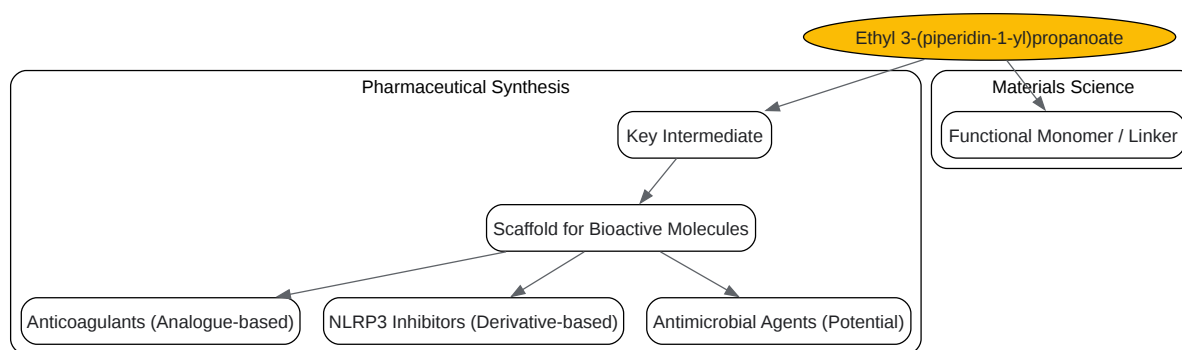
Beyond pharmaceuticals, the aza-Michael reaction is employed in polymer and materials science.[12] The propanoate moiety can be hydrolyzed to the corresponding carboxylic acid or converted to other functional groups, enabling its use as a linker or monomer in the synthesis of functional polymers and materials.

Potential Biological Activity

While specific antimicrobial studies on ethyl 3-(piperidin-1-yl)propanoate are not widely published, the piperidine nucleus is a component of many compounds with demonstrated

biological activity. For instance, various piperidine derivatives have been synthesized and shown to possess antimicrobial properties.[13] Extracts from plants of the Piper genus, which contain piperidine alkaloids, have also shown significant antibacterial and antifungal activity.[14] [15] This suggests that ethyl 3-(piperidin-1-yl)propanoate could serve as a starting point for the development of novel antimicrobial agents.

Logical Relationship Diagram



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Caption: Potential applications derived from the core structure of the topic compound.

Conclusion

Ethyl 3-(piperidin-1-yl)propanoate is a compound whose utility is best understood through the lens of its synthetic accessibility and its potential as a molecular building block. Its straightforward synthesis via the aza-Michael addition makes it readily available for researchers. While direct applications are not extensively detailed, its structural relationship to key pharmaceutical intermediates and its versatile chemical nature position it as a compound of significant interest for professionals in drug discovery, medicinal chemistry, and materials

science. Further exploration of its derivatives is likely to yield novel molecules with valuable biological and material properties.

References

- ChemBK. (n.d.). ethyl 3-(piperidin-1-yl)propanoate. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). ETHYL PROPIONATE. Retrieved from [\[Link\]](#)
- ChemBK. (2024, April 9). METHYL 3-(PIPERIDIN-1-YL)PROPANOATE. Retrieved from [\[Link\]](#)
- Google Patents. (2015). CN104926717A - Preparation method for ethyl 3-(pyridin-2-ylamino) propanoate.
- Wikipedia. (n.d.). Ethyl propionate. Retrieved from [\[Link\]](#)
- ChemSynthesis. (2025, May 20). ethyl 3-(3-vinyl-4-piperidiny)propanoate. Retrieved from [\[Link\]](#)
- Patsnap. (2015). Preparation method for ethyl 3-(pyridin-2-ylamino) propanoate. Retrieved from [\[Link\]](#)
- Chemi, G., et al. (2021). Chemical Modulation of the 1-(Piperidin-4-yl)-1,3-dihydro-2H-benzo[d]imidazole-2-one Scaffold as a Novel NLRP3 Inhibitor. *Molecules*, 26(13), 3975. Retrieved from [\[Link\]](#)
- Li, Y., et al. (2026, February 4). Synthesis of Aminofuranquinoxalinones from a Two-Step Cascade: Photoinduced TFA-Promoted Coupling of Quinoxalin-2(1H)-ones with 3-Acetamidofuran and Hydrolysis. *The Journal of Organic Chemistry*. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **1-Piperidinepropanoic acid, ethyl ester**. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Van Speybroeck, V., et al. (2016). Quantitative First-Principles Kinetic Modeling of the Aza-Michael Addition to Acrylates in Polar Aprotic Solvents. *The Journal of Organic Chemistry*, 81(23), 11734-11746. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Aza-Michael addition of secondary amine to ethyl acrylate. Retrieved from [\[Link\]](#)
- Prakash, S. M., et al. (2021). Synthesis, NMR spectral and antimicrobial studies of some [N-methyl-3t-alkyl-2r,6c-diarylpiperidin-4-ylidene]-5'-methylthiazolidine-4-ones. ResearchGate. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2014). Supplementary Information for Green Chemistry. Retrieved from [\[Link\]](#)
- Georgia Southern University. (2018). Investigation of Intramolecular and Intermolecular Aza-Michael Reactions. Georgia Southern University Electronic Theses and Dissertations. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 9). Phytochemical potential and in vitro antimicrobial activity of Piper betle Linn. leaf extracts. Retrieved from [\[Link\]](#)
- Acta Fytotechnica et Zootechnica. (2022). Bioactive compounds of methanolic extract of Helianthemum lippii grows in Hafr Al-Batin region, northeastern Saudi Arabia. Acta Fytotechnica et Zootechnica, 25(1), 60-66. Retrieved from [\[Link\]](#)
- ResearchGate. (2017). The aza-Michael reaction as an alternative strategy to generate advanced silicon-based (macro)molecules and materials. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). IR spectra of ethyl propanoate. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). Spectra Problem #7 Solution. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2022). Introducing the aza-Michael addition reaction between acrylate and dihydropyrimidin-2(1H)-thione into polymer chemistry. RSC Publishing. Retrieved from [\[Link\]](#)
- MDPI. (2022). Application of Piper betle Leaf Extract as a Bioactive Additive in Eco-Friendly Antifouling Coatings. Coatings, 12(9), 1298. Retrieved from [\[Link\]](#)

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Sources

- [1. chembk.com \[chembk.com\]](https://chembk.com)
- [2. CN104926717A - Preparation method for ethyl 3-\(pyridin-2-ylamino\) propanoate - Google Patents \[patents.google.com\]](#)
- [3. Preparation method for ethyl 3-\(pyridin-2-ylamino\) propanoate - Eureka | Patsnap \[eureka.patsnap.com\]](#)
- [4. METHYL 3-\(PIPERIDIN-1-YL\)PROPANOATE \[chembk.com\]](#)
- [5. 1-Piperidinepropanoic acid, ethyl ester | C10H19NO2 | CID 88183 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. ethyl 3-\(piperidin-1-yl\)propanoate | 19653-33-9 \[sigmaaldrich.com\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [10. rsc.org \[rsc.org\]](https://rsc.org)
- [11. iris.unito.it \[iris.unito.it\]](https://iris.unito.it)
- [12. Introducing the aza-Michael addition reaction between acrylate and dihydropyrimidin-2\(1H\)-thione into polymer chemistry - Polymer Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. Application of Piper betle Leaf Extract as a Bioactive Additive in Eco-Friendly Antifouling Coatings \[mdpi.com\]](#)
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